

Commercial Suppliers and Technical Guide for Ethyl Octanoate-d15 in Research Applications

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Compound of Interest

Compound Name: Ethyl octanoate-d15

Cat. No.: B569263

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl octanoate-d15**, a deuterated stable isotope-labeled internal standard crucial for quantitative analysis in various research fields, particularly in metabolomics and pharmacokinetic studies. This document outlines commercial suppliers, key technical specifications, and detailed experimental protocols for its application in mass spectrometry-based analysis.

Introduction to Ethyl Octanoate-d15

Ethyl octanoate-d15 is the deuterium-labeled form of ethyl octanoate, a fatty acid ethyl ester. In research, particularly in quantitative mass spectrometry, the use of stable isotope-labeled internal standards is considered the gold standard. These standards, being chemically identical to the analyte of interest but with a different mass, co-elute chromatographically and experience similar ionization effects. This allows for precise and accurate quantification by correcting for variations during sample preparation and analysis. **Ethyl octanoate-d15** is primarily used as an internal standard for the quantification of ethyl octanoate and other related fatty acid esters in biological matrices.

Commercial Suppliers of Ethyl Octanoate-d15

A variety of chemical suppliers offer **Ethyl octanoate-d15** for research purposes. The following table summarizes some of the key suppliers and their available product information.

Supplier	Product Number(s)	Purity/Isotopic Enrichment	Available Quantities
LGC Standards	TRC-E925317	98 atom % D, min 98% Chemical Purity	5 mg, 25 mg, 50 mg
CDN Isotopes	D-7063	> 98%	0.25 g, 0.5 g
Santa Cruz Biotechnology	sc-224613	Information available upon request	Inquire
United States Biological	164122	Highly Purified	Inquire
MedchemExpress	HY-W015305S	Information available upon request	Inquire
Fisher Scientific	NC1379477	Information available upon request	0.25 g
Analytical Standard Solutions	O514	High-purity	Inquire
ChemicalBook	CB5854653	Information available upon request	Inquire

Technical Data and Physical Properties

The following table summarizes the key chemical and physical properties of **Ethyl octanoate-d15**.

Property	Value
CAS Number	1219798-38-5
Molecular Formula	C ₁₀ H ₅ D ₁₅ O ₂
Molecular Weight	187.36 g/mol [1]
Appearance	Liquid
Storage Conditions	Pure form: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. [2]
Solubility	Soluble in organic solvents such as DMSO.

Application in Research: Use as an Internal Standard in GC-MS

Ethyl octanoate-d15 is an ideal internal standard for the quantification of fatty acid ethyl esters (FAEEs) in biological samples using Gas Chromatography-Mass Spectrometry (GC-MS). FAEEs are non-oxidative metabolites of ethanol and can serve as markers for alcohol consumption. The following sections detail a representative experimental protocol for such an analysis.

Experimental Protocol: Quantification of Fatty Acid Ethyl Esters in a Biological Matrix

This protocol is a representative method adapted from established procedures for FAEE analysis using a deuterated internal standard.

4.1.1. Materials and Reagents

- Biological sample (e.g., plasma, tissue homogenate)
- **Ethyl octanoate-d15** internal standard solution (concentration to be optimized, e.g., 1 µg/mL in a suitable solvent)
- Hexane (GC grade)

- Acetone (GC grade)
- Anhydrous sodium sulfate
- Solid Phase Extraction (SPE) cartridges (e.g., aminopropyl silica)
- Nitrogen gas for evaporation

4.1.2. Sample Preparation

- **Sample Aliquoting:** To a 1.5 mL microcentrifuge tube, add a precise volume of the biological sample (e.g., 100 μ L of plasma).
- **Internal Standard Spiking:** Add a known amount of the **Ethyl octanoate-d15** internal standard solution to the sample. The amount should be chosen to be within the linear range of the instrument and comparable to the expected analyte concentration.
- **Protein Precipitation:** Add a volume of cold acetone (e.g., 400 μ L), vortex vigorously for 30 seconds, and centrifuge at high speed (e.g., 10,000 x g) for 5 minutes to precipitate proteins.
- **Lipid Extraction:** Transfer the supernatant to a new tube. Add a volume of hexane (e.g., 1 mL), vortex for 1 minute, and centrifuge to separate the phases.
- **Isolation of FAEEs:** Transfer the upper hexane layer to a clean tube.
- **Solid Phase Extraction (SPE) Cleanup:** Condition an aminopropyl silica SPE cartridge according to the manufacturer's instructions. Pass the hexane extract through the cartridge to remove interfering lipids. Elute the FAEEs with a suitable solvent (e.g., a mixture of hexane and diethyl ether).
- **Solvent Evaporation:** Evaporate the eluate to dryness under a gentle stream of nitrogen gas.
- **Reconstitution:** Reconstitute the dried residue in a small, precise volume of a suitable solvent for GC-MS analysis (e.g., 50 μ L of hexane).

4.1.3. GC-MS Analysis

- **Gas Chromatograph:** Agilent GC or equivalent.

- Column: A nonpolar or mid-polar capillary column suitable for FAME analysis (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Injection Volume: 1 μ L (splitless injection).
- Inlet Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp 1: 20°C/min to 150°C.
 - Ramp 2: 5°C/min to 250°C, hold for 5 minutes.
- Mass Spectrometer: Agilent MS or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions for Ethyl Octanoate (Analyte): m/z 88, 101, 127.
 - Ions for **Ethyl Octanoate-d15** (Internal Standard): m/z 91, 104, 142 (predicted based on fragmentation patterns, specific ions should be confirmed experimentally).

4.1.4. Data Analysis

- Integrate the peak areas of the selected ions for both the endogenous ethyl octanoate and the **Ethyl octanoate-d15** internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Generate a calibration curve by analyzing a series of calibration standards with known concentrations of ethyl octanoate and a fixed concentration of the internal standard.
- Determine the concentration of ethyl octanoate in the unknown samples by interpolating their area ratios on the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for using **Ethyl octanoate-d15** as an internal standard in a quantitative GC-MS analysis.

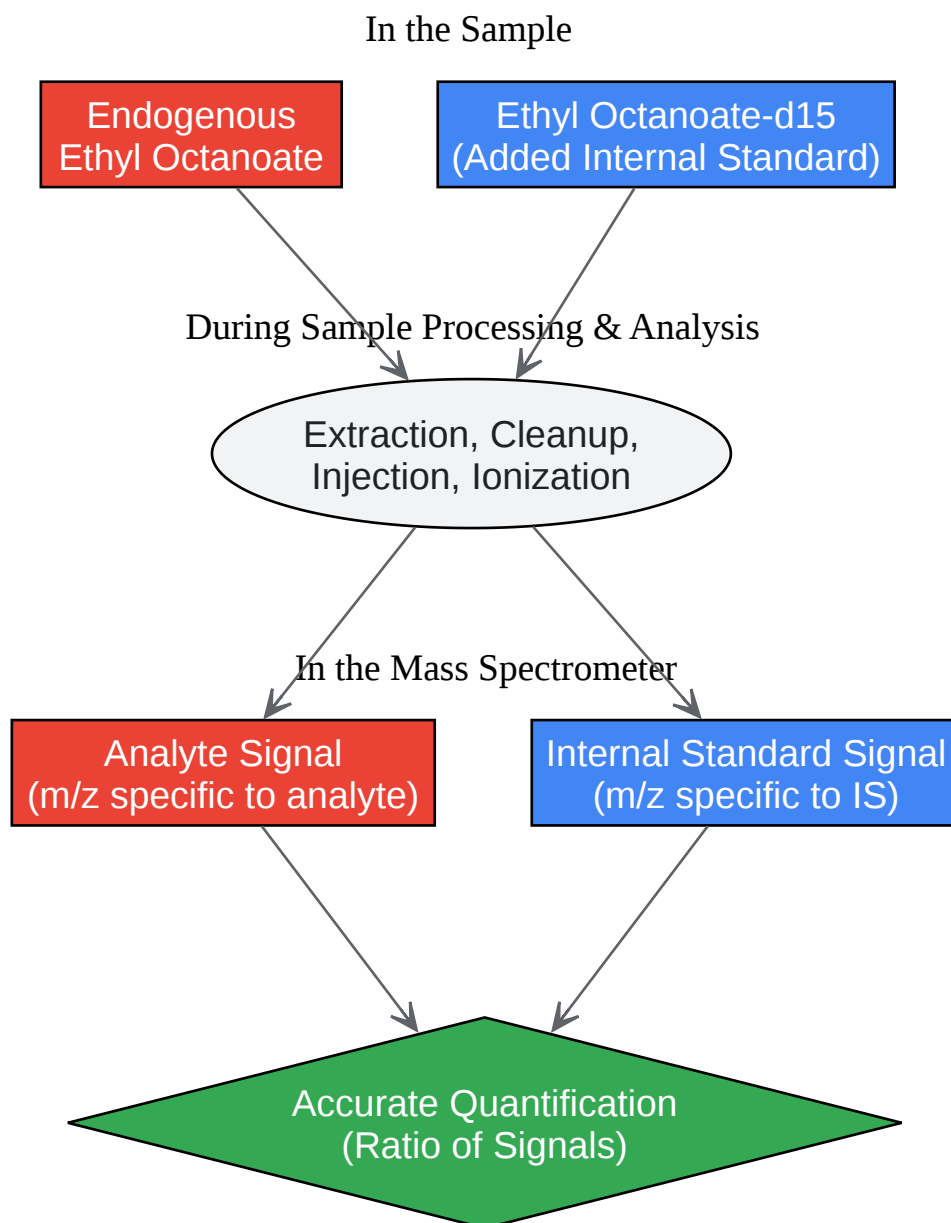


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Caption: Workflow for quantitative analysis using **Ethyl octanoate-d15**.

Logical Relationship of Internal Standard and Analyte

The following diagram illustrates the logical relationship between the analyte (endogenous Ethyl octanoate) and the internal standard (**Ethyl octanoate-d15**) during the analytical process.



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Caption: Role of the internal standard in quantitative analysis.

Conclusion

Ethyl octanoate-d15 is an essential tool for researchers requiring accurate and precise quantification of ethyl octanoate and related compounds. Its use as an internal standard in mass spectrometry-based methods, such as GC-MS, helps to mitigate analytical variability, leading to more reliable and reproducible results. This guide provides a starting point for

sourcing this compound and developing robust analytical methods for its application in metabolic and pharmacokinetic research. Researchers should always refer to the Certificate of Analysis provided by the supplier for lot-specific data and perform appropriate method validation for their specific application.

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References

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